

A Comparative Toxicological Analysis of Bromofenoxim and Its Analogues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Bromofenoxim**

Cat. No.: **B080771**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the toxicity of the obsolete phenoxy herbicide **Bromofenoxim** and its structural analogues. Due to a lack of direct comparative studies, this analysis synthesizes available data on **Bromofenoxim**, its key structural components—2,4-dinitrophenol and 3,5-dibromo-4-hydroxybenzaldehyde—and the broader class of phenoxy herbicides to offer a comprehensive toxicological profile.

Executive Summary

Bromofenoxim is classified as moderately toxic to mammals via the oral route and is recognized as being harmful if swallowed.^{[1][2][3]} It exhibits high toxicity to aquatic organisms.^[2] Its toxicity is largely influenced by its structural components. The 2,4-dinitrophenol (DNP) moiety is a well-documented uncoupler of oxidative phosphorylation, a mechanism that disrupts cellular energy production and contributes significantly to its toxic effects.^{[4][5]} The 3,5-dibromo-4-hydroxybenzaldehyde portion is associated with irritant properties. While direct comparative toxicological data between **Bromofenoxim** and its analogues are not available, an examination of the toxicity of its components and related compounds provides valuable insights for researchers.

Quantitative Toxicity Data

The following tables summarize the available quantitative toxicity data for **Bromofenoxim** and its relevant analogues.

Table 1: Acute Toxicity Data for **Bromofenoxim** and its Analogues

Compound	Test Species	Route of Administration	LD50/LC50	Toxicity Classification
Bromofenoxim	Rat	Oral	1100 mg/kg[3]	Moderately Toxic
Rat	Dermal	>3000 mg/kg[1]	Low Toxicity	
2,4-Dinitrophenol (DNP)	Human (lowest published fatal dose)	Oral	4.3 mg/kg	Highly Toxic
Phenoxy Herbicides (general)				
2,4-D	Rat	Oral	375 mg/kg	Moderately Hazardous
2,4,5-T	Rat	Oral	500 mg/kg	Moderately Hazardous
Fenoprop	Rat	Oral	650 mg/kg	Slightly Hazardous
MCPA	Rat	Oral	700 mg/kg	Slightly Hazardous
Bromoxynil (related nitrile herbicide)	Rat	Oral	-	Moderately Toxic
3,5-Dibromo-4-hydroxybenzaldehyde	-	-	No data available	Irritant

Table 2: Aquatic Toxicity of **Bromofenoxim** and Related Compounds

Compound	Species	Exposure Duration	LC50/EC50	Toxicity Classification
Bromofenoxim	-	-	-	Very toxic to aquatic life[2]
Bromoxynil octanoate	Rainbow trout (<i>Oncorhynchus mykiss</i>)	96 hours	100 µg/L[6]	Highly Toxic
Bluegill sunfish (<i>Lepomis macrochirus</i>)		96 hours	61 µg/L[6]	Highly Toxic
Daphnia magna		48 hours	41-161 µg/L[7]	Highly to Extremely Toxic
Bromoxynil phenol	Rainbow trout (<i>Oncorhynchus mykiss</i>)	96 hours	2000 µg/L[6]	Toxic
Bluegill sunfish (<i>Lepomis macrochirus</i>)		96 hours	4000 µg/L[6]	Toxic

Experimental Protocols

The toxicity data presented are generally derived from studies following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (based on OECD Guideline 401)

The acute oral toxicity, expressed as the LD50 value, is determined by administering a single dose of the test substance to a group of experimental animals (commonly rats).[8] The animals are observed for a period of 14 days for signs of toxicity and mortality.[9] The LD50 is the statistically derived dose at which 50% of the animals are expected to die.[8] Key observations include changes in body weight, clinical signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and gross pathological changes upon necropsy.[8]

Acute Dermal Toxicity (based on OECD Guideline 402)

This test assesses the health hazards from short-term dermal exposure.[10] The test substance is applied uniformly over a shaved area of the skin (approximately 10% of the body surface) of the test animals (e.g., rats) and held in contact for 24 hours.[11] The animals are then observed for up to 14 days for signs of toxicity and mortality to determine the LD50.[12]

Fish, Acute Toxicity Test (based on OECD Guideline 203)

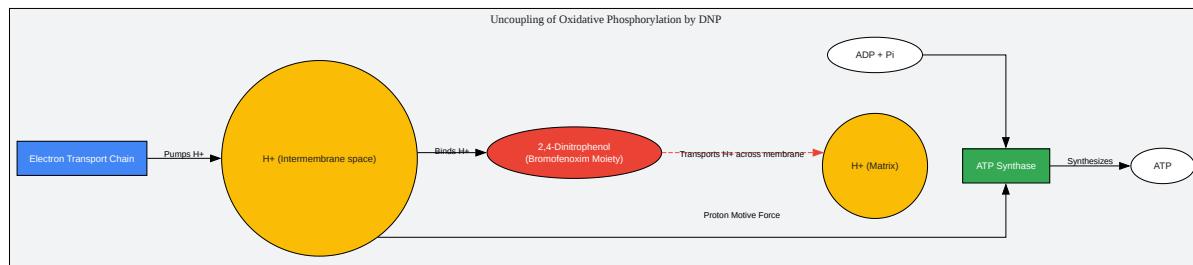
This guideline is used to determine the acute lethal toxicity of substances to fish.[13][14] Fish are exposed to the test substance in water for a 96-hour period.[13][15] Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that is lethal to 50% of the fish (LC50) is calculated.[13][15]

Mechanism of Action and Signaling Pathways

The toxicity of **Bromofenoxim** is a composite of the effects of its structural components.

Uncoupling of Oxidative Phosphorylation by the Dinitrophenol Moiety

The 2,4-dinitrophenol (DNP) component of **Bromofenoxim** is a classic uncoupler of oxidative phosphorylation.[4][5] DNP is a protonophore that disrupts the proton gradient across the inner mitochondrial membrane.[16] This uncoupling leads to a rapid consumption of energy without the production of ATP, dissipating the energy as heat.[4] This disruption of cellular energy metabolism is a primary mechanism of its toxicity, leading to hyperthermia and cell death.[17]

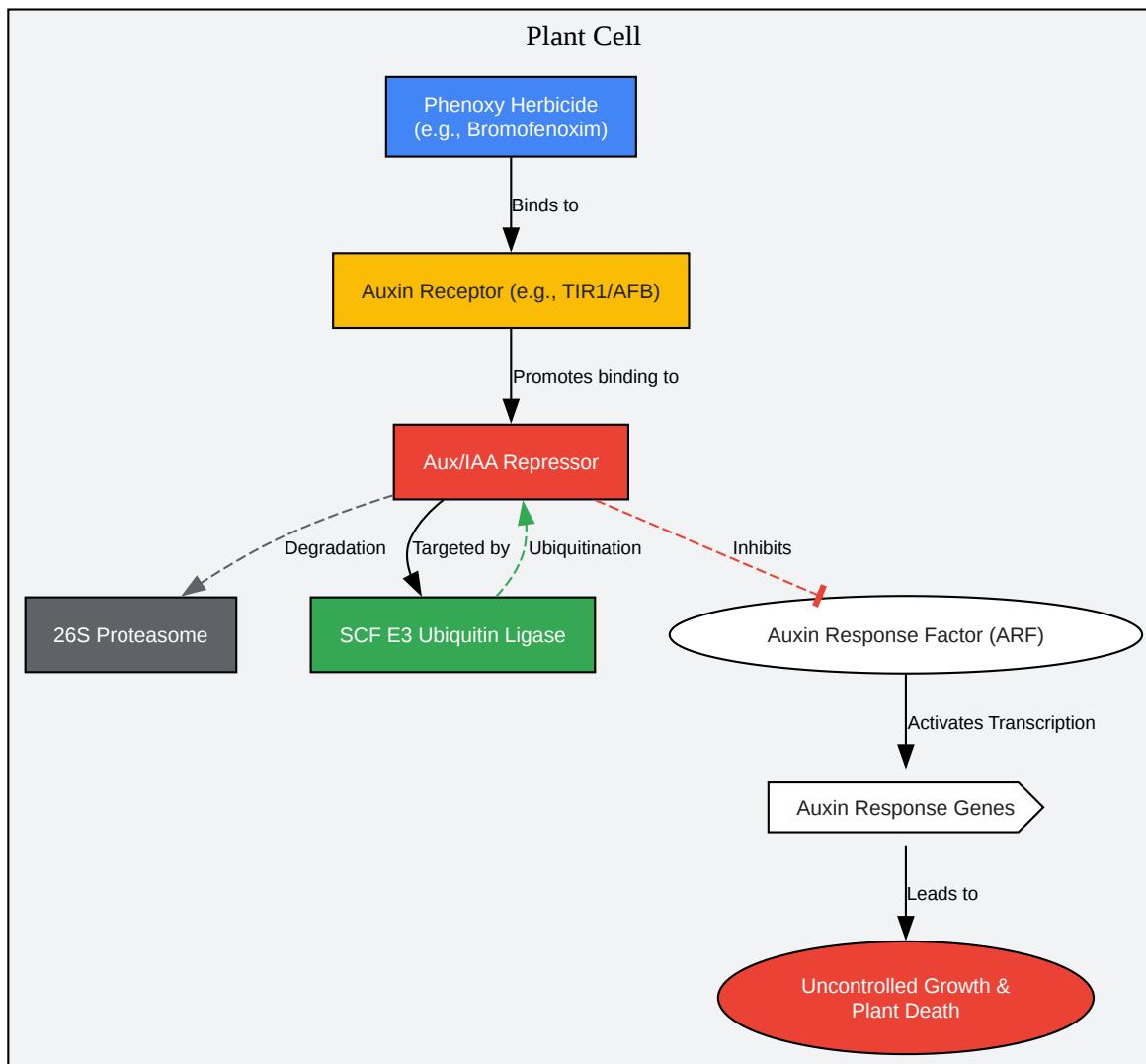


[Click to download full resolution via product page](#)

Caption: DNP-mediated uncoupling of oxidative phosphorylation.

Phenoxy Herbicide Action

The phenoxy moiety of **Bromofenoxim** places it in the class of phenoxy herbicides. These herbicides act as synthetic auxins, which are plant growth hormones.[18][19][20] At high concentrations, they cause uncontrolled and disorganized plant growth, leading to tissue damage and death.[20] This is achieved by overwhelming the plant's natural auxin signaling pathways, leading to the over-expression of genes involved in cell growth and division.[19]



Simplified Auxin Herbicide Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Auxin herbicide-induced uncontrolled plant growth.

Conclusion

While a direct, side-by-side toxicological comparison of **Bromofenoxim** and its analogues is not available in the published literature, this guide provides a consolidated overview based on existing data for the parent compound, its key structural fragments, and related herbicide classes. The toxicity of **Bromofenoxim** is multifaceted, driven by the uncoupling of oxidative phosphorylation by its dinitrophenol moiety and the disruption of hormonal signaling characteristic of phenoxy herbicides. The provided data and mechanistic insights can serve as a valuable resource for researchers in the fields of toxicology, drug development, and environmental science. Further research into the specific toxicokinetics and toxicodynamics of **Bromofenoxim** and its direct analogues is warranted to provide a more complete understanding of their potential risks.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bromofenoxim (Ref: C9122) [sitem.herts.ac.uk]
- 2. Bromofenoxim | C13H7Br2N3O6 | CID 86287521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BROMOFENOXIM | 13181-17-4 [amp.chemicalbook.com]
- 4. 2,4-Dinitrophenol - Wikipedia [en.wikipedia.org]
- 5. atsdr.cdc.gov [atsdr.cdc.gov]
- 6. ccme.ca [ccme.ca]
- 7. Acute toxicity of the herbicide bromoxynil to *Daphnia magna* [pubs.usgs.gov]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. dtsc.ca.gov [dtsc.ca.gov]
- 10. OECD 402: Acute Dermal Toxicity - Analytice [analytice.com]
- 11. Acute dermal toxicity-402 | PPTX [slideshare.net]
- 12. nucro-technics.com [nucro-technics.com]
- 13. biotecnologiebt.it [biotecnologiebt.it]

- 14. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 15. oecd.org [oecd.org]
- 16. droracle.ai [droracle.ai]
- 17. 2-Methyl-4-chlorophenoxyacetic acid and bromoxynil herbicide death - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Phenoxy herbicide - Wikipedia [en.wikipedia.org]
- 19. Auxin Herbicide Action: Lifting the Veil Step by Step - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Growth regulator herbicides | Herbicide mode of action and sugarbeet injury symptoms [extension.umn.edu]
- To cite this document: BenchChem. [A Comparative Toxicological Analysis of Bromofenoxim and Its Analogues]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080771#comparative-toxicity-of-bromofenoxim-and-its-analogues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com